

Physical properties of 8-Nonen-1-ol: melting and boiling points

Author: BenchChem Technical Support Team. Date: December 2025



Physical Properties of 8-Nonen-1-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Nonen-1-ol is a long-chain unsaturated fatty alcohol with applications in the fragrance, flavor, and specialty chemical industries. A thorough understanding of its physical properties is crucial for its application in synthesis, formulation, and quality control. This technical guide provides a detailed overview of the melting and boiling points of **8-Nonen-1-ol**, including experimental protocols for their determination.

Core Physical Properties

The physical state of **8-Nonen-1-ol** under standard conditions is a colorless to almost colorless clear liquid.[1][2] This indicates that its melting point is below ambient temperature.

Data Summary

The following table summarizes the key physical properties of **8-Nonen-1-ol**.



Property	Value	Pressure	Reference
Boiling Point	133 - 135 °C	20 mmHg	[1]
Melting Point	< 20 °C	N/A	Inferred from physical state
Purity	≥ 98% (GC)	N/A	[1]

Experimental Protocols

Accurate determination of physical properties such as boiling and melting points is fundamental to characterizing a chemical substance. The following sections detail the standard methodologies for these measurements.

Boiling Point Determination by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For purification and characterization, the boiling point is often determined by distillation.

Principle: This method involves heating a liquid to its boiling point, condensing the vapor, and collecting the distillate. The temperature of the vapor is measured as it passes into the condenser, which, at equilibrium, represents the boiling point of the liquid at the given pressure.

Apparatus:

- Distillation flask
- Condenser
- · Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips or a magnetic stirrer



Manometer (for vacuum distillation)

Procedure:

- The liquid sample (8-Nonen-1-ol) is placed in the distillation flask along with boiling chips or a stir bar to ensure smooth boiling.
- The apparatus is assembled for simple or fractional distillation. For a substance like 8Nonen-1-ol with a relatively high boiling point, vacuum distillation is employed to prevent
 decomposition. The system is connected to a vacuum source, and the pressure is lowered to
 the desired value (e.g., 20 mmHg).
- The flask is heated gently.
- As the liquid boils, the vapor rises and comes into contact with the thermometer bulb. The temperature reading will rise and then stabilize.
- The stable temperature at which the liquid is actively distilling and condensing is recorded as the boiling point at that specific pressure.

Purity Analysis by Gas Chromatography (GC)

The purity of **8-Nonen-1-ol** is typically determined using gas chromatography, often coupled with a flame ionization detector (FID).

Principle: Gas chromatography separates components of a mixture based on their differential partitioning between a stationary phase (in a column) and a mobile phase (an inert gas). The time it takes for a component to travel through the column (retention time) is characteristic of that compound. The area under the peak in the chromatogram is proportional to the concentration of the component.

Apparatus:

- Gas chromatograph equipped with a flame ionization detector (FID)
- Appropriate capillary column (e.g., a polar column for an alcohol)
- Injector



· Data acquisition system

Procedure:

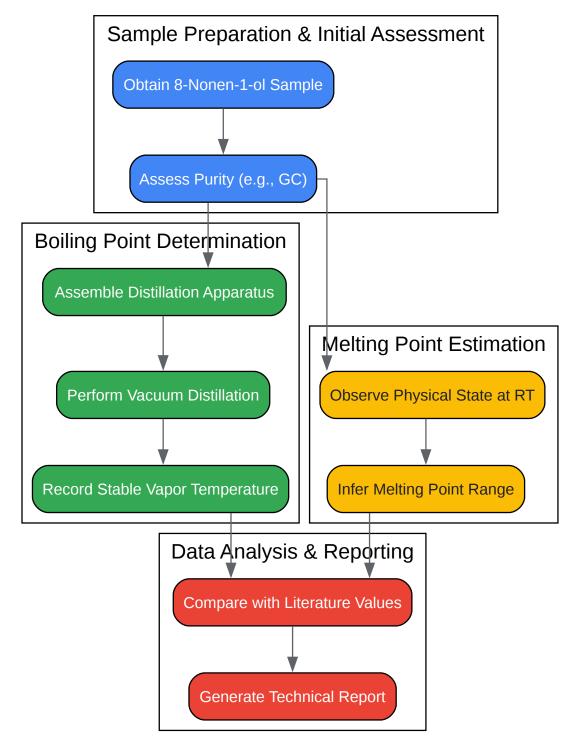
- A small, precise volume of the 8-Nonen-1-ol sample is injected into the heated injector of the gas chromatograph.
- The sample is vaporized and carried by an inert gas (e.g., helium or nitrogen) through the column.
- The components of the sample are separated based on their boiling points and interactions with the stationary phase.
- The separated components are detected by the FID as they exit the column.
- The resulting chromatogram is analyzed to determine the percentage of 8-Nonen-1-ol relative to any impurities.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and verification of the physical properties of a liquid sample like **8-Nonen-1-ol**.



Workflow for Physical Property Determination of 8-Nonen-1-ol



Click to download full resolution via product page

Caption: Logical workflow for the determination of physical properties of 8-Nonen-1-ol.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Physical properties of 8-Nonen-1-ol: melting and boiling points]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109591#physical-properties-of-8-nonen-1-ol-melting-and-boiling-points]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com